

Application Note: Thermogravimetric Analysis of Dawsonite Decomposition

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Thermogravimetric analysis (TGA) is a powerful analytical technique used to characterize the thermal stability and composition of materials by measuring the change in mass as a function of temperature. This application note provides a detailed protocol for the thermogravimetric analysis of **dawsonite** [NaAl(OH)₂CO₃], a mineral of interest in various industrial applications, including as a potential source of alumina and in CO₂ sequestration. Understanding its thermal decomposition is crucial for optimizing these processes.

The thermal decomposition of **dawsonite** is a multi-step process. Initially, the **dawsonite** structure collapses with the simultaneous loss of water (from the hydroxyl groups) and a significant portion of carbon dioxide. This is followed by a more gradual release of the remaining carbon dioxide at higher temperatures, ultimately yielding sodium aluminate.

Data Presentation

The thermal decomposition of **dawsonite** typically exhibits two main weight loss stages. The theoretical weight loss for the complete decomposition of **dawsonite** to sodium aluminate (NaAlO₂) is approximately 43.1%.



Decompositio n Stage	Temperature Range (°C)	Weight Loss (%) (Typical)	Evolved Gases	Solid Residue
Stage 1	~290 - 400	~31	H ₂ O, CO ₂	Amorphous intermediate
Stage 2	~400 - 650	~12	CO ₂	Amorphous intermediate
Final Product Formation	> 670	-	-	Crystalline Sodium Aluminate (NaAlO ₂)

Note: The exact temperatures and weight loss percentages can vary depending on factors such as heating rate, particle size, and the presence of impurities.

Experimental Protocols

This section outlines the detailed methodology for performing a thermogravimetric analysis of dawsonite.

Sample Preparation

- Ensure the dawsonite sample is in a fine powder form to promote uniform heating. If necessary, gently grind the sample using an agate mortar and pestle.
- Dry the sample in an oven at a temperature below the onset of decomposition (e.g., 110°C)
 for a sufficient time to remove any adsorbed moisture that is not part of the crystal structure.
- Store the dried sample in a desiccator to prevent rehydration before analysis.

Instrumentation and Parameters

A standard thermogravimetric analyzer is used for this protocol. The following settings are recommended:

Sample Pan: Alumina or platinum crucible.



- Sample Mass: 5 10 mg. Accurately weigh the sample into the crucible.
- Heating Rate: A linear heating rate of 10°C/min is typically used.
- Temperature Program: Heat the sample from ambient temperature (e.g., 25°C) to 800°C.
- Atmosphere: An inert atmosphere, such as nitrogen or argon, is crucial to prevent oxidative side reactions. A constant flow rate of 20-50 mL/min is recommended.
- Data Collection: Record the sample mass (and its derivative, DTG) as a function of temperature.

Experimental Procedure

- Calibrate the thermogravimetric analyzer for mass and temperature according to the manufacturer's instructions.
- Place the tared sample crucible containing the accurately weighed dawsonite sample into the TGA furnace.
- Purge the furnace with the inert gas for a sufficient time to ensure an inert atmosphere before starting the heating program.
- Initiate the pre-defined temperature program.
- Monitor the weight loss (TGA curve) and the rate of weight loss (DTG curve) throughout the experiment.
- Once the experiment is complete, allow the furnace to cool to room temperature before removing the sample residue.

Data Analysis

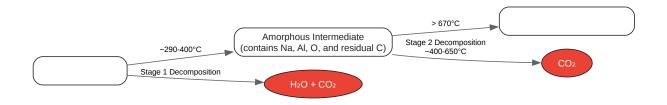
- Plot the percentage weight loss as a function of temperature to obtain the TGA curve.
- Plot the derivative of the weight loss with respect to time (or temperature) to obtain the DTG curve. The peaks in the DTG curve correspond to the temperatures of the maximum rate of weight loss for each decomposition step.



- Determine the onset and end temperatures for each distinct weight loss step from the TGA curve.
- Calculate the percentage weight loss for each decomposition stage.

Visualizations

Dawsonite Decomposition Pathway

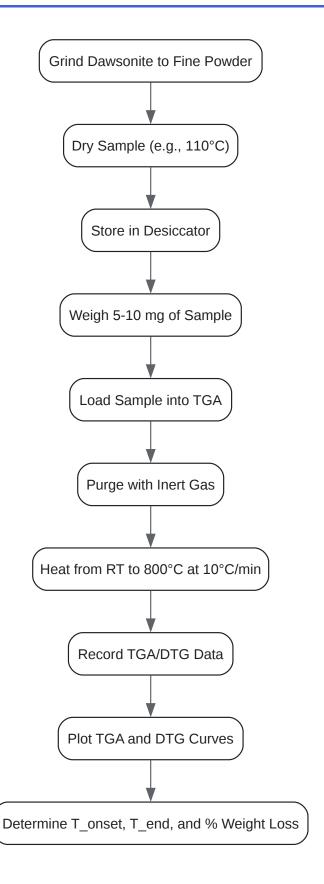


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Caption: Thermal decomposition pathway of dawsonite.

Experimental Workflow for TGA of Dawsonite





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Caption: Experimental workflow for TGA of dawsonite.







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